

Cross-study comparison of Cyclo(Gly-Gln) research findings

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Compound of Interest

Compound Name: Cyclo(Gly-Gln)

Cat. No.: B1242578

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Section 1: Cyclo(Gly-Gln)

Cyclo(Gly-Gln) is a cyclic dipeptide with recognized applications in peptide synthesis and drug development.^[1] Its structure offers enhanced stability and bioavailability, which are advantageous for therapeutic agent development.^[1] Research has primarily focused on its potential role in reversing opioid-induced cardiorespiratory depression.

Quantitative Data Summary

Table 1: Effects of **Cyclo(Gly-Gln)** on Opioid-Induced Cardiorespiratory Depression in Rats

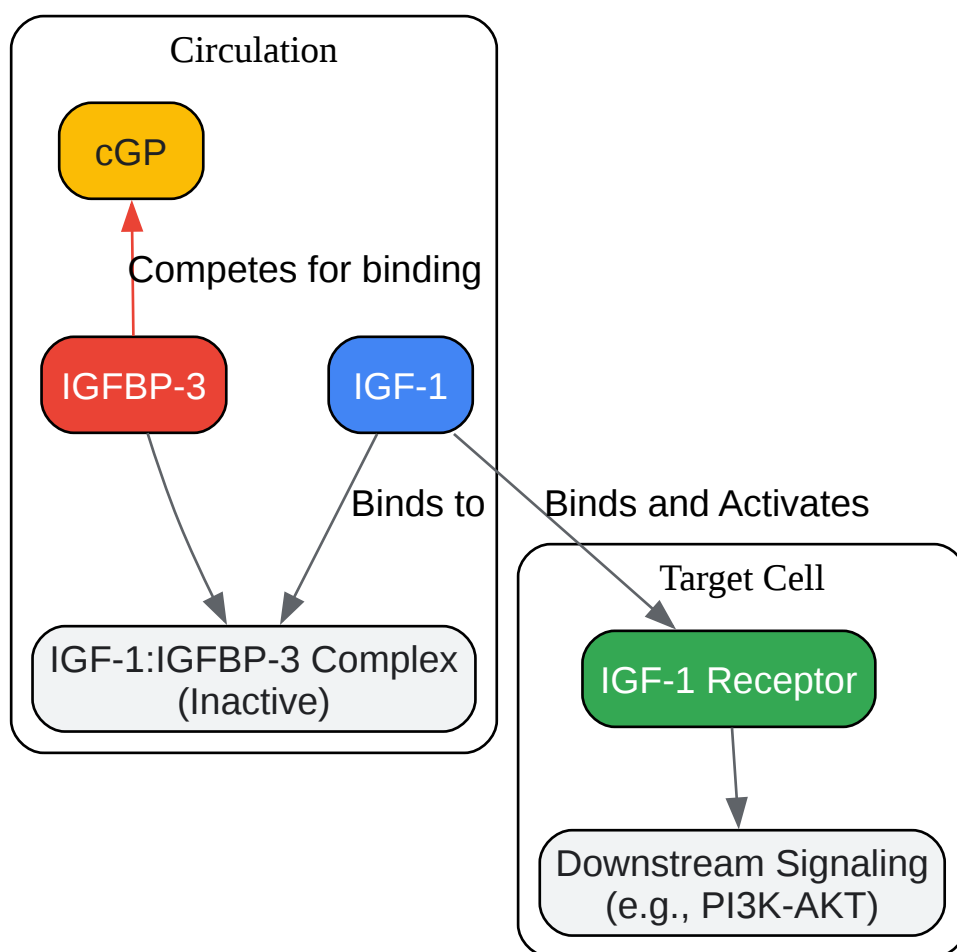
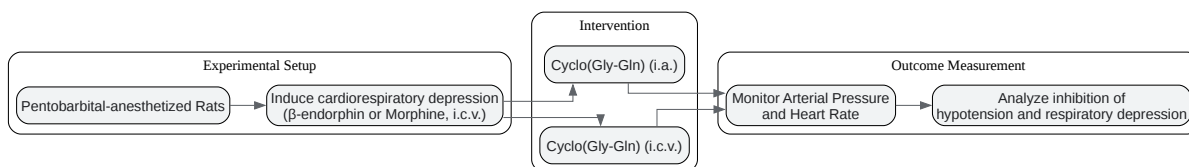
Treatment Group	Dose	Administration Route	Effect on β -endorphin-induced Hypotension	Effect on Morphine-induced Hypotension & Respiratory Depression	Reference
Cyclo(Gly-Gln)	0.3, 0.6, 1.0 nmol	Intracerebroventricular (i.c.v.)	Dose-dependent inhibition	Not specified	[2]
Cyclo(Gly-Gln)	5 mg/kg	Intra-arterial (i.a.)	Significant attenuation	Attenuated	[2]
Gly-Gln	Not specified	Intra-arterial (i.a.)	Ineffective	Not specified	

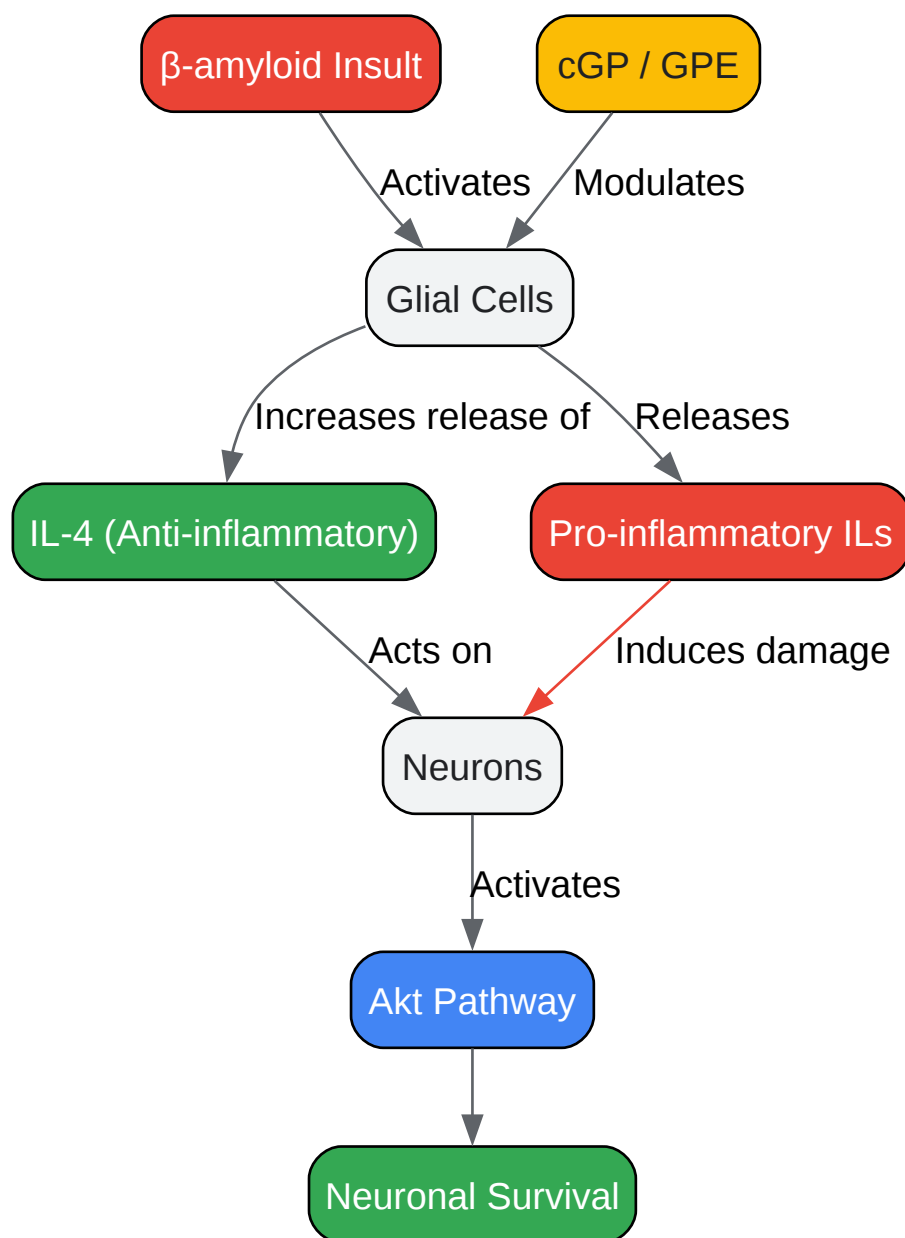
Key Experimental Protocols

1. Opioid-Induced Cardiorespiratory Depression Model:

- Animal Model: Pentobarbital-anesthetized rats.
- Induction of Depression: Central administration of β -endorphin (0.5 nmol, i.c.v.) or morphine (50 or 100 nmol, i.c.v.).
- Intervention: Administration of **Cyclo(Gly-Gln)** via intracerebroventricular (i.c.v.) or intra-arterial (i.a.) routes at specified doses.
- Measured Parameters: Arterial pressure and heart rate were monitored to assess cardiorespiratory function.
- Key Finding: Intracerebroventricular **Cyclo(Gly-Gln)** produced a dose-dependent inhibition of β -endorphin-induced hypotension. Intra-arterial administration was also effective, suggesting the ability of **Cyclo(Gly-Gln)** to cross the blood-brain barrier.

Visualizing the Experimental Workflow





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References

- 1. chemimpex.com [chemimpex.com]
- 2. Cyclo(Gly-Gln) inhibits the cardiorespiratory depression produced by beta-endorphin and morphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cross-study comparison of Cyclo(Gly-Gln) research findings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242578#cross-study-comparison-of-cyclo-gly-gln-research-findings]

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